

Technical Monograph: 2-Chloro-4-fluoro-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 2-Chloro-4-fluoro-N-methylaniline;hydrochloride

CAS No.: 2402837-60-7

Cat. No.: B2815798

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Precision Characterization, Synthesis, and Pharmaceutical Applications

Executive Summary

2-Chloro-4-fluoro-N-methylaniline hydrochloride is a specialized fluorinated aniline intermediate used critically in the synthesis of small molecule kinase inhibitors and agrochemicals. Its structural motif—combining an electron-withdrawing fluorine at the para position and a steric chlorine at the ortho position—modulates the metabolic stability and lipophilicity of drug candidates.

This guide provides a definitive technical breakdown of its physicochemical properties, validated synthesis protocols, and analytical characterization standards, designed for medicinal chemists and process engineers.

Physicochemical Identity & Molecular Weight

The molecular weight of the hydrochloride salt is derived from the free base stoichiometry plus a single equivalent of hydrogen chloride. In precision stoichiometry, the isotopic distribution of

Chlorine (

vs

) significantly impacts mass spectrometry analysis.

Data Table

Property	Specification
Compound Name	2-Chloro-4-fluoro-N-methylaniline Hydrochloride
Free Base CAS	823189-16-8
Salt CAS	Not widely indexed (Custom Synthesis)
Free Base Formula	
Salt Formula	()
Free Base MW	159.59 g/mol
HCl Salt MW	196.05 g/mol
Physical State	White to off-white crystalline solid (Salt)
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in Hexanes

Molecular Weight Calculation (Stoichiometry)

For process chemistry calculations, use the 196.05 g/mol value.

- Free Base (

):
- Hydrochloride (

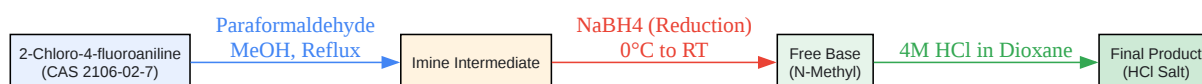
):
- Total:

Synthesis Strategy

The synthesis of 2-Chloro-4-fluoro-N-methylaniline requires selective mono-methylation. Direct alkylation with methyl iodide often leads to over-methylation (forming the N,N-dimethyl byproduct). The industry-standard protocol utilizes Reductive Amination to ensure selectivity.

Reaction Pathway

The synthesis begins with commercially available 2-Chloro-4-fluoroaniline (CAS 2106-02-7).^[1]



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Figure 1: Selective mono-methylation pathway via reductive amination.

Detailed Protocol

Step 1: Formation of the Imine

- Charge a reaction vessel with 2-Chloro-4-fluoroaniline (1.0 eq) and Methanol (10 vol).
- Add Paraformaldehyde (1.5 eq) and Sodium Methoxide (0.2 eq) or catalytic acid.
- Reflux at 65°C for 2–4 hours until the starting aniline is consumed (monitor by TLC/LCMS).

Step 2: Reduction

- Cool the mixture to 0°C.
- Slowly add Sodium Borohydride (NaBH₄) (1.5 eq) portion-wise to control hydrogen evolution.
- Allow to warm to Room Temperature (RT) and stir for 2 hours.
- Quench: Add water carefully. Extract with Ethyl Acetate.^[2]

- Purification: Dry organic layer over _____, filter, and concentrate. (Yield: ~90-95% oil).

Step 3: Salt Formation

- Dissolve the crude free base oil in Diethyl Ether or Dioxane.
- Add 4M HCl in Dioxane (1.2 eq) dropwise at 0°C.
- A white precipitate will form immediately.
- Filter the solid, wash with cold ether, and dry under vacuum.

Analytical Characterization

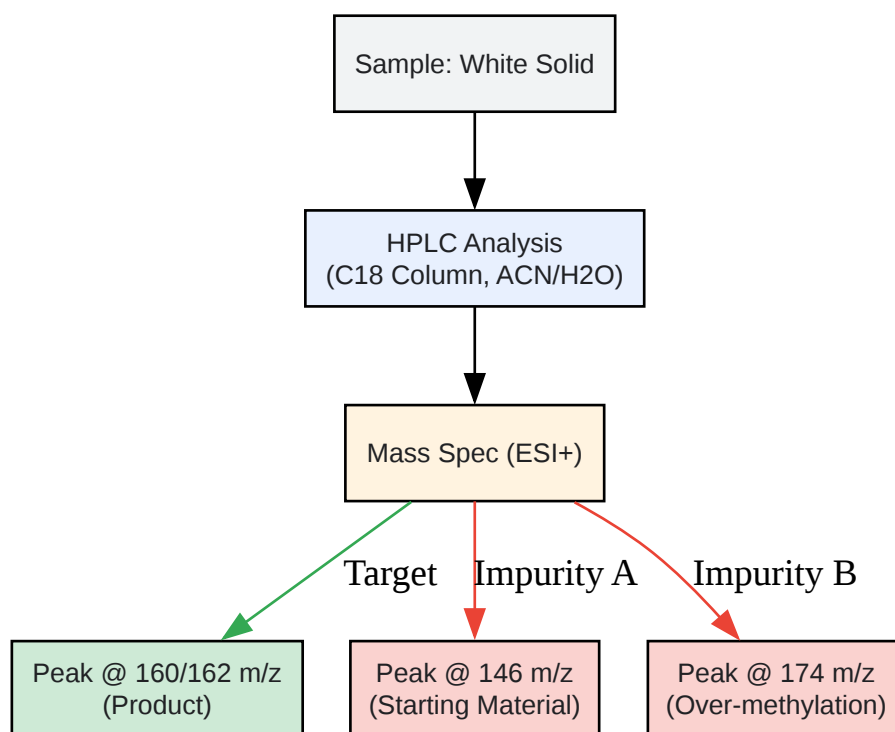
Validating the molecular weight and identity is critical, particularly to distinguish the product from the starting material (non-methylated) and the dimethyl impurity.

Mass Spectrometry (ESI+)

The presence of Chlorine creates a distinct isotope pattern.

- Target Ion (M+H): 160.03 m/z (for _____).
- Isotope Peak (M+2+H): 162.03 m/z (for _____).
- Pattern: You must observe a 3:1 ratio between the 160 and 162 peaks.
- Note: If you see a peak at 146 m/z, it is unreacted starting material. If 174 m/z, it is the dimethyl impurity.

Analytical Decision Tree



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Figure 2: QC workflow for identifying impurities vs. target compound.

¹H NMR Expectations (DMSO-d₆)

- N-Methyl Group: A singlet or doublet (if coupling to NH) around 2.7 – 2.9 ppm.
- Amine Proton (NH): Broad singlet (exchangeable with D₂O).
- Aromatic Region: Three protons with complex splitting due to F-H coupling (ortho, meta, para) and Cl positioning.

Handling & Stability

- Hygroscopicity: Hydrochloride salts of anilines can be hygroscopic. Store in a desiccator.
- Stability: The free base is prone to oxidation (turning brown/red) upon air exposure. The HCl salt is significantly more stable and is the preferred form for long-term storage.

- Safety: Fluorinated anilines are potential skin irritants and toxic if swallowed. Use standard PPE (Gloves, Goggles, Fume Hood).

References

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Sources

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- 2. KR101983364B1 - Manufacturing method for halogen substituted N-methylaniline - Google Patents [patents.google.com]
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